

# In-Depth Technical Guide: Safety and Handling of 1,5-Dichlorohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,5-Dichlorohexane

Cat. No.: B3018785

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. The information provided is based on available data and general safety principles for hazardous chemicals. Due to a lack of comprehensive toxicological data for **1,5-dichlorohexane**, this substance should be handled with extreme caution, assuming high toxicity. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

## Introduction

**1,5-Dichlorohexane** (CAS No. 54305-90-7) is a chlorinated hydrocarbon used as a research chemical and building block in organic synthesis.<sup>[1]</sup> As with many halogenated organic compounds, it is crucial to have a thorough understanding of its potential hazards and to implement rigorous safety and handling precautions to minimize exposure risks for laboratory personnel. This guide provides a comprehensive overview of the known properties, safety protocols, and handling procedures for **1,5-dichlorohexane**.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,5-dichlorohexane** is provided in the table below. It is important to note that much of this data is computed and should be used as a reference with this in mind.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	155.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear Liquid	<a href="#">[1]</a>
Purity	≥95% - ≥98%	<a href="#">[1]</a> <a href="#">[2]</a>
XLogP3-AA	2.9	<a href="#">[3]</a>
Hydrogen Bond Donor Count	0	<a href="#">[3]</a>
Hydrogen Bond Acceptor Count	0	<a href="#">[3]</a>
Rotatable Bond Count	4	<a href="#">[3]</a>
Exact Mass	154.0316058 Da	<a href="#">[3]</a>
Monoisotopic Mass	154.0316058 Da	<a href="#">[3]</a>
Topological Polar Surface Area	0 Å <sup>2</sup>	<a href="#">[3]</a>
Heavy Atom Count	8	<a href="#">[3]</a>

## Hazard Identification and GHS Classification

While specific quantitative toxicological data such as LD50 and LC50 values for **1,5-dichlorohexane** are not readily available in the public domain, the compound is classified with the following hazards:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Due to the lack of comprehensive toxicological data, it is prudent to handle **1,5-dichlorohexane** as a substance with high acute and chronic toxicity potential.

## Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **1,5-dichlorohexane**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must provide lateral protection and comply with EN166 standards.
Face Protection	Face Shield	To be worn in addition to safety goggles, especially when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Use gloves made of PVC, neoprene, or nitrile (Type EN374). A protective index of 6, indicating a permeation time of over 480 minutes and a thickness of more than 0.3mm, is recommended. Gloves should be inspected for wear, cracks, or contamination before each use and replaced as needed.
Body Protection	Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin contact. For larger quantities or in case of a high risk of splashing, a chemical-resistant apron or suit is recommended.
Respiratory Protection	Fume Hood or Respirator	All work with 1,5-dichlorohexane should be conducted in a well-ventilated area, preferably within a chemical fume hood. If the concentration of airborne chemicals exceeds exposure limits, appropriate respiratory protection must be used.

## First Aid Measures

In the event of exposure to **1,5-dichlorohexane**, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. If skin irritation occurs, get medical advice/attention.
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and maintain the integrity of the chemical.

### Handling

- Avoid contact with skin, eyes, and personal clothing.
- Wash hands thoroughly after handling.
- Avoid breathing fumes.

- Use only with adequate ventilation, preferably in a chemical fume hood.
- Wear suitable protective clothing, gloves, and eye/face protection.

## Storage

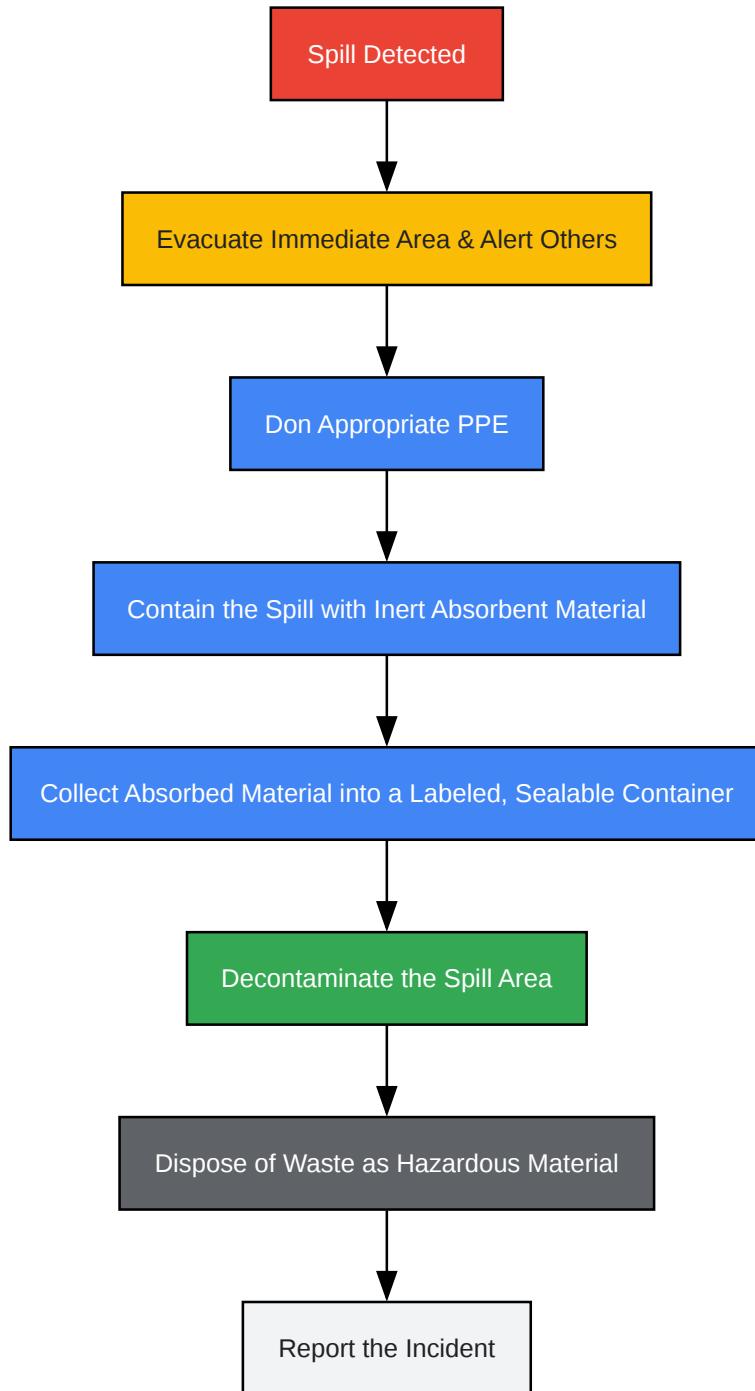
- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store locked up.
- Store in a cool, dry area away from incompatible substances.
- Incompatible materials include strong oxidizing agents and strong bases.

## Spill and Fire Response

### Spill Response

In the event of a spill, follow a pre-planned emergency procedure.

## Workflow for 1,5-Dichlorohexane Spill Response

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## Fire Response

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.
- Specific Hazards: Irritating and toxic fumes and gases, including hydrogen chloride and carbon monoxide, may be generated during a fire.
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocol: Safe Weighing and Dilution of 1,5-Dichlorohexane

This protocol outlines a general procedure for safely handling and preparing a solution of **1,5-dichlorohexane**.

Objective: To accurately weigh a specific mass of **1,5-dichlorohexane** and dilute it to a target concentration in a suitable solvent.

Materials:

- **1,5-dichlorohexane**
- Appropriate solvent (e.g., anhydrous dichloromethane)
- Analytical balance
- Glass vials with PTFE-lined caps
- Volumetric flasks
- Pipettes and pipette bulbs
- Beakers
- Spatula

- Waste container for halogenated organic waste

Personal Protective Equipment (PPE):

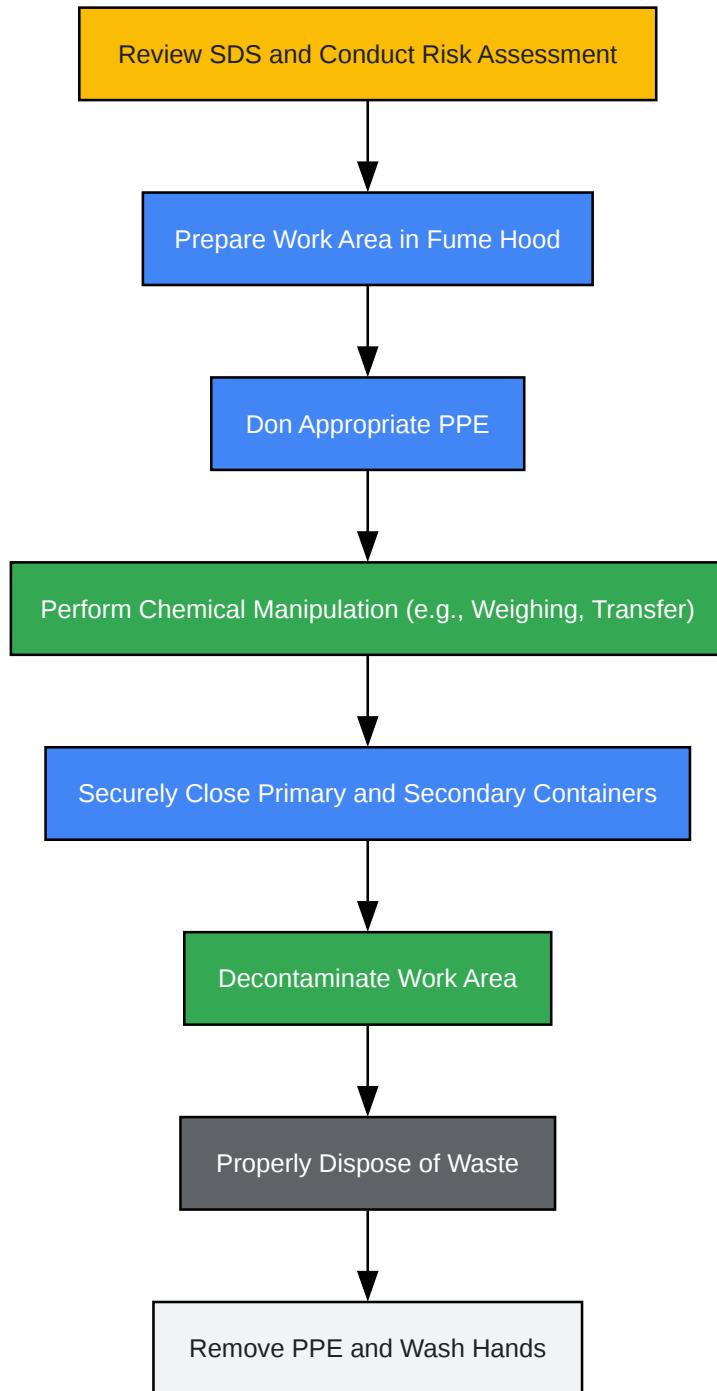
- Safety goggles and face shield
- Chemical-resistant gloves (nitrile or neoprene)
- Lab coat
- Work conducted in a certified chemical fume hood

Procedure:

- Preparation:
  - Ensure the chemical fume hood is functioning correctly.
  - Gather all necessary glassware and equipment.
  - Label all vials and flasks clearly.
  - Place a container of absorbent material and a designated halogenated waste container inside the fume hood.
- Weighing:
  - Place a clean, empty vial with its cap on the analytical balance and tare.
  - Remove the vial from the balance.
  - Inside the fume hood, carefully transfer the desired amount of **1,5-dichlorohexane** into the vial using a clean pipette.
  - Securely cap the vial.
  - Wipe the exterior of the vial with a cloth lightly dampened with a suitable solvent (e.g., ethanol) to remove any external contamination.

- Place the capped vial back on the analytical balance to obtain the precise mass.
- Dilution:
  - Inside the fume hood, carefully uncap the vial containing the **1,5-dichlorohexane**.
  - Using a clean pipette, transfer the appropriate volume of the chosen solvent into the vial to dissolve the **1,5-dichlorohexane**.
  - Gently swirl the vial to ensure complete dissolution.
  - Quantitatively transfer the solution to a volumetric flask of the desired final volume.
  - Rinse the vial with a small amount of the solvent and add the rinsing to the volumetric flask. Repeat this step two more times to ensure a complete transfer.
  - Add the solvent to the volumetric flask up to the calibration mark.
  - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Cleanup:
  - All disposable materials that have come into contact with **1,5-dichlorohexane** (e.g., pipette tips, wipes) must be placed in the designated halogenated waste container.
  - Clean all glassware thoroughly.

## Logical Workflow for Safe Handling of 1,5-Dichlorohexane

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## Logical Workflow for Safe Handling

## Disposal Considerations

All waste containing **1,5-dichlorohexane** must be treated as hazardous waste.

- Dispose of contents and container to an approved waste disposal plant.
- Do not let the product enter drains, other waterways, or soil.
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

## Conclusion

**1,5-Dichlorohexane** is a hazardous chemical that requires stringent safety precautions in a laboratory setting. While comprehensive toxicological data is not readily available, the known hazards of skin, eye, and respiratory irritation, combined with the general risks associated with chlorinated hydrocarbons, necessitate handling this compound with the utmost care. By adhering to the guidelines outlined in this technical guide, including the consistent use of appropriate personal protective equipment, proper handling and storage techniques, and established emergency procedures, researchers can minimize their risk of exposure and ensure a safe working environment.

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## References

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- 2. chemscene.com [chemscene.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)